

Dimethyl 2-Bromopentanedioate: An In-depth Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Dimethyl 2-bromopentanedioate*

CAS No.: 760-94-1

Cat. No.: B1266606

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This technical guide offers a comprehensive overview of **dimethyl 2-bromopentanedioate**, a pivotal intermediate in contemporary organic synthesis, with a particular focus on its relevance to pharmaceutical research and development. We will delve into its molecular structure, synthesis, reactivity, and practical applications, providing insights grounded in established scientific principles and experimental validation.

Core Molecular Structure and Physicochemical Properties

Dimethyl 2-bromopentanedioate, also known as dimethyl α -bromoglutarate, is a halogenated diester.^[1] Its structure is defined by a five-carbon chain with two methyl ester groups at positions 1 and 5, and a bromine atom at the alpha-position (carbon 2).^[2] This unique arrangement of functional groups dictates its chemical behavior and wide-ranging utility.^[2]

Table 1: Physicochemical Properties of **Dimethyl 2-Bromopentanedioate**

Property	Value
Molecular Formula	C7H11BrO4[3][4]
Molecular Weight	239.06 g/mol [3][4]
Appearance	Light yellow liquid[5]
CAS Number	760-94-1[4][5][6]
Density	1.452 g/cm ³ [5]
Boiling Point	240.3 °C at 760 mmHg[5]
Flash Point	99.1 °C[5]
Refractive Index	1.467[5]

Synthesis and Purification

The primary route for synthesizing **dimethyl 2-bromopentanedioate** is the bromination of dimethyl pentanedioate (dimethyl glutarate).[1][6] Several methods are employed, with the choice often depending on factors like scale, desired purity, and safety considerations.

Common Synthetic Routes:

- **Direct Bromination with N-Bromosuccinimide (NBS):** This is a widely used method that involves reacting dimethyl glutarate with NBS in the presence of a radical initiator like azobisisobutyronitrile (AIBN).[6] This approach offers good selectivity for the alpha-position and is generally safer to handle than elemental bromine.[1][6]
- **Hell-Volhard-Zelinsky (HVZ) Reaction:** This classic method for α -halogenation of carboxylic acids can be adapted for the synthesis of **dimethyl 2-bromopentanedioate**. [6] It involves treating glutaric acid with bromine and a catalytic amount of phosphorus tribromide (PBr₃), followed by esterification with methanol.[6]

A significant challenge in the synthesis is achieving high selectivity for the desired mono-brominated product, as di-bromination can occur as a side reaction.[1] Careful control of stoichiometry, reaction temperature, and duration is crucial to minimize the formation of impurities like dimethyl 2,4-dibromopentanedioate.[1]

Purification:

Following synthesis, purification is typically achieved through fractional distillation under reduced pressure.^[6] For smaller scale preparations or when distillation is challenging, column chromatography can be employed.^[6]

Reactivity and Mechanistic Pathways

The reactivity of **dimethyl 2-bromopentanedioate** is largely governed by the electrophilic nature of the carbon atom bonded to the bromine, making it susceptible to nucleophilic attack.^[7] This allows for the introduction of a wide array of functional groups through nucleophilic substitution reactions (S_N2), forming new carbon-heteroatom bonds.^[2]

Key Reaction Pathways:

- **Nucleophilic Substitution:** The bromine atom can be readily displaced by various nucleophiles, including amines, alkoxides, and thiolates.^[2] This is a cornerstone of its utility in building complex molecules.
- **Elimination Reactions:** Dehydrobromination can occur in the presence of a base to yield unsaturated diesters, such as dimethyl glutaconate.^[1]
- **Ester Transformations:** The two methyl ester groups can undergo hydrolysis to form carboxylic acids, transesterification with other alcohols, or reduction to alcohols, providing further avenues for molecular diversification.^[2]

Caption: Key reaction pathways of **dimethyl 2-bromopentanedioate**.

Applications in Drug Discovery and Development

Dimethyl 2-bromopentanedioate is a valuable building block in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).^{[2][6]} Its ability to introduce a functionalized five-carbon chain is particularly useful in constructing complex molecular architectures.

Notable applications include:

- Synthesis of Heterocycles: It serves as a precursor for nitrogen-containing heterocycles, which are core structures in many pharmaceuticals.[1]
- PROTACs: It is a valuable precursor in the development of Proteolysis Targeting Chimeras (PROTACs), particularly for creating ligands that bind to E3 ubiquitin ligases like Cereblon (CRBN).[1]
- Lenalidomide Synthesis: It is recognized for its utility in producing pharmaceutical intermediates for drugs like Lenalidomide.[5]

Caption: Generalized workflow for API synthesis.

Analytical Characterization

Confirming the identity and purity of **dimethyl 2-bromopentanedioate** is crucial for its use in synthesis.[6] A combination of spectroscopic and chromatographic techniques is employed for this purpose.

Table 2: Key Analytical Techniques for Characterization

Technique	Purpose	Expected Observations
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural Elucidation	^1H NMR will show characteristic signals for the methyl ester protons and the protons on the carbon chain, particularly the downfield-shifted proton at the alpha-position bearing the bromine. ^{13}C NMR confirms the carbon environments. [6]
Infrared (IR) Spectroscopy	Functional Group Identification	A strong absorption band around $1730\text{-}1750\text{ cm}^{-1}$ confirms the presence of the ester carbonyl (C=O) groups. [6]
Gas Chromatography-Mass Spectrometry (GC-MS)	Purity Assessment and Impurity Identification	Provides information on the purity of the compound and helps identify any trace impurities, with the mass spectrum confirming the molecular weight and fragmentation pattern. [6]

Safety, Handling, and Storage

Safety Precautions:

- Always handle **dimethyl 2-bromopentanedioate** in a well-ventilated area, such as a fume hood.[\[8\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[8\]](#)[\[9\]](#)
- Avoid breathing vapors or mist.[\[8\]](#)

- Wash hands thoroughly after handling.[8][9]
- In case of contact with eyes or skin, rinse immediately and thoroughly with water and seek medical attention.[8]

Storage:

- Store in a cool, well-ventilated place away from heat and ignition sources.[9]
- Keep the container tightly closed.[10]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][11]

References

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